

Dienogest-d4: Overview and Applications

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Compound Focus: Dienogest-d4

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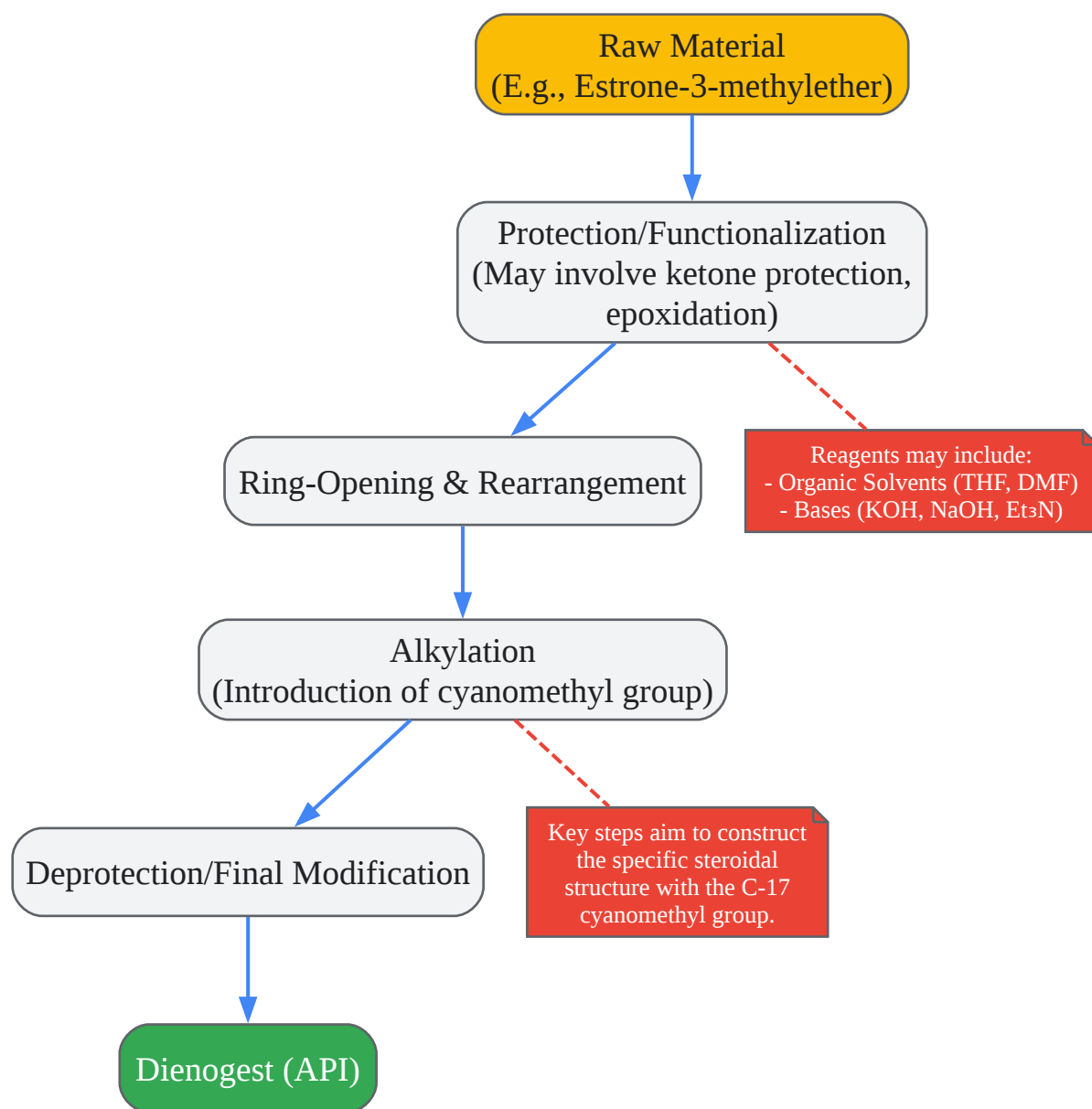
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Dienogest-d4 is a deuterium-labeled form of Dienogest, which is a synthetic progestin belonging to the 19-nortestosterone derivative family. [1]. It is primarily used as an internal standard in analytical chemistry. The table below summarizes its key characteristics:

Attribute	Description
Chemical Name	2-((8S,13S,14S,17R)-17-Hydroxy-13-methyl-3-oxo-2,3,6,7,8,11,12,13,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl-2,2-d2)acetonitrile-d2 [2] [3]
Molecular Formula	C ₂₀ H ₂₁ D ₄ NO ₂ [4] [2]
Molecular Weight	315.44 g/mol [4]
Primary Application	Used as a tracer and internal standard for quantitative analysis via LC-MS, GC-MS, or NMR [4].
Deuteration Sites	The "-d4" denotes four deuterium atoms (² H or D), specifically located on the two methylene groups of the 17-hydroxy-13-methyl-6,7,8,9,11,12,13,14,15,16-decahydro-17H-cyclopenta[a]phenanthren-3-one acetonitrile side chain. [2] [3]

Synthesis of the Parent Compound: Dienogest

While a direct synthesis route for Dienogest-**d4** was not found, several patents and publications detail the synthesis of **Dienogest** itself. Understanding the synthesis of the parent compound is a foundational step for developing a deuterated version. The following diagram outlines a generalized synthesis workflow based on the searched literature.



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Generalized synthesis workflow for Dienogest

Key synthetic methods and reagents identified in the search results include:

- **Key Starting Material:** One patent highlights the use of **estrone-3-methylether** as a starting material. [5]
- **Critical Steps:** The general process involves key transformations such as **epoxidation, ring-opening reactions, and protection/deprotection steps**. A crucial stage is the introduction of the **cyanomethyl group** at the C-17 position, which is a characteristic structural feature of Dienogest. [5]
- **Reagents and Conditions:** The synthesis employs various reagents, including:
 - **Organic Solvents:** Tetrahydrofuran (THF), N,N-Dimethylformamide (DMF), acetone, ethanol, isopropanol, methanol, dimethylsulphoxide (DMSO). [5]
 - **Bases:** Potassium hydroxide (KOH), sodium hydroxide (NaOH), triethylamine, potassium tert-butoxide, sodium methoxide, sodium ethoxide. [5]
 - **Other Reagents:** Acetyl chloride, perchloric acid, pyridine. [5]

How to Approach the Synthesis of Dienogest-d4

Producing a deuterated version like **Dienogest-d4** typically involves introducing the deuterium atoms at a specific step in the synthesis of the parent compound. The search results indicate that the four deuterium atoms are on the acetonitrile side chain. [2] [3] Therefore, the most plausible approach is to use a **deuterated reagent (e.g., CD₂(CN)₂ or a similar synthon) when constructing this side chain**.

Given the commercial availability of **Dienogest-d4** is through **custom synthesis** [2] [3], the exact protocol is likely proprietary. To proceed, I suggest the following:

- **Consult Specialized Literature:** Perform a deep dive into scientific databases using keywords like "deuterium labeling of steroidal nitriles" or "synthesis of deuterated 19-norsteroids."
- **Contact Suppliers Directly:** Reach out to companies like **MedChemExpress (MCE)** [4] or **Simson Pharma** [3], as they may provide technical dossiers or collaborate on custom synthesis projects.
- **Analyze the Parent Route:** A detailed retro-synthetic analysis of the known Dienogest pathways [6] [5] will be essential to identify the precise stage where a deuterated building block can be incorporated.

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References

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